

Ethylurea Safety Technical Support Center

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Compound of Interest

Compound Name: Ethylurea
CAS No.: 9009-54-5
Cat. No.: B3431413

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Welcome to the technical support guide for the safe handling of **Ethylurea**. This document is intended for researchers, scientists, and drug development professionals. Our goal is to provide not just protocols, but the scientific reasoning behind them, ensuring every procedure is a self-validating system for safety and experimental integrity. **Ethylurea** is a valuable reagent, but its incomplete toxicological profile demands a cautious and informed approach.

Section 1: Core Hazard Profile & Physicochemical Data

Q: What are the primary hazards associated with **Ethylurea**, and why does it require careful handling?

A: The primary documented hazards of **Ethylurea** (CAS No. 625-52-5) are irritation to the skin, eyes, and respiratory tract.^{[1][2][3]} However, the most critical piece of information is that its full toxicological properties have not been thoroughly investigated.^[1] Furthermore, some suppliers classify it as a suspected germ cell mutagen (Category 2), indicating potential concern for heritable genetic damage.^{[4][5]}

This lack of comprehensive data is the core reason for adopting stringent safety measures. As scientists, we must operate under the precautionary principle: treat substances with unknown

long-term effects as potentially hazardous. It is also crucial to distinguish **Ethylurea** from the structurally related N-Nitroso-N-**ethylurea** (ENU), a known potent carcinogen and mutagen.[6]
[7] Cross-contamination and misidentification must be rigorously avoided.

Key Data Summary Table

Property	Value	Source
Chemical Formula	C ₃ H ₈ N ₂ O	[4]
Molecular Weight	88.11 g/mol	[4][5]
Appearance	Very slightly beige crystals / Off-white to pale yellow solid	[1][8]
Melting Point	90 - 95 °C (194 - 203 °F)	[4][5]
Flash Point	> 93 °C (> 199.4 °F)	[4][5]
Water Solubility	Soluble	[5][8]
Storage	Store in a cool, dry, well-ventilated area away from incompatibles.	[1]
Incompatible Materials	Strong oxidizing agents	[4]

Section 2: Personal Protective Equipment (PPE) Protocol

Q: What is the mandatory PPE for handling solid **Ethylurea** and its solutions?

A: A multi-layered PPE approach is required to prevent exposure through all potential routes: inhalation, dermal contact, and eye contact. The choice of PPE is a critical control measure, dictated by the principle of creating a barrier between the researcher and the chemical hazard.

Mandatory PPE Protocol

- Eye and Face Protection:

- Requirement: Wear ANSI Z87.1-compliant or European Standard EN166 chemical safety goggles at all times.[1][4]
- Causality: **Ethylurea** is a solid that can easily form dust. Goggles provide a full seal around the eyes to protect against airborne particulates and accidental splashes, which could cause serious irritation.[2][3] A face shield worn over goggles is recommended when handling larger quantities or when there is a significant splash risk.[9]
- Skin and Body Protection:
 - Requirement: Wear a fully buttoned, long-sleeved laboratory coat and disposable nitrile gloves.[1][4][10]
 - Causality: The lab coat protects against contamination of personal clothing. Nitrile gloves provide an effective barrier against skin contact, which can cause irritation.[2] It is critical to inspect gloves for tears before use and to remove them using the proper technique to avoid contaminating your hands. Always wash hands thoroughly after removing gloves.[1]
- Respiratory Protection:
 - Requirement: All handling of solid **Ethylurea** that may generate dust (e.g., weighing, transferring) must be conducted within a certified chemical fume hood or a powder containment hood to minimize inhalation.[1]
 - Causality: Inhalation may cause respiratory tract irritation.[1][2] Engineering controls like a fume hood are the primary line of defense. If engineering controls are insufficient to keep airborne concentrations low, a NIOSH-approved respirator must be used as part of a comprehensive respiratory protection program.[1][9]

Section 3: Safe Handling & Storage Procedures

Q: What are the standard operating procedures for handling and storing **Ethylurea** to minimize exposure?

A: The key to safe handling is process control—minimizing dust generation and preventing the chemical from leaving its designated containment.

Step-by-Step Handling Protocol

- Designate an Area: Clearly mark an area, preferably within a chemical fume hood, for handling **Ethylurea**.^[10] This prevents the spread of contamination to other parts of the laboratory.
- Prepare the Work Surface: Before starting, cover the work surface with absorbent, disposable bench paper. This simplifies cleanup in case of a minor spill.
- Weighing the Solid:
 - Perform all weighing operations on an anti-vibration table inside a fume hood or ventilated balance enclosure.
 - Use a spatula to carefully transfer the solid. Avoid scooping actions that could create airborne dust.
 - Close the primary container immediately after dispensing.
- Preparing Solutions:
 - Add the weighed **Ethylurea** solid to the solvent slowly. Do not add solvent directly to the bulk solid container.
 - If heating is required, use a controlled heating mantle and ensure the setup is secure.
- Post-Handling:
 - Wipe down the spatula and any equipment used with a damp cloth, treating the cloth as contaminated waste.
 - Carefully remove and dispose of gloves and bench paper into a designated hazardous waste container.^[10]
 - Wash hands thoroughly with soap and water.

Storage Protocol

- Container: Always store **Ethylurea** in its original, tightly sealed container.^[1]

- Location: Keep the container in a cool, dry, well-ventilated cabinet or storeroom designated for chemical reagents.[1]
- Segregation: Store away from strong oxidizing agents to prevent potentially reactive mixtures.[4]
- Inventory: Maintain an accurate chemical inventory to track usage and quantity on hand.

Section 4: Troubleshooting & Emergency Response

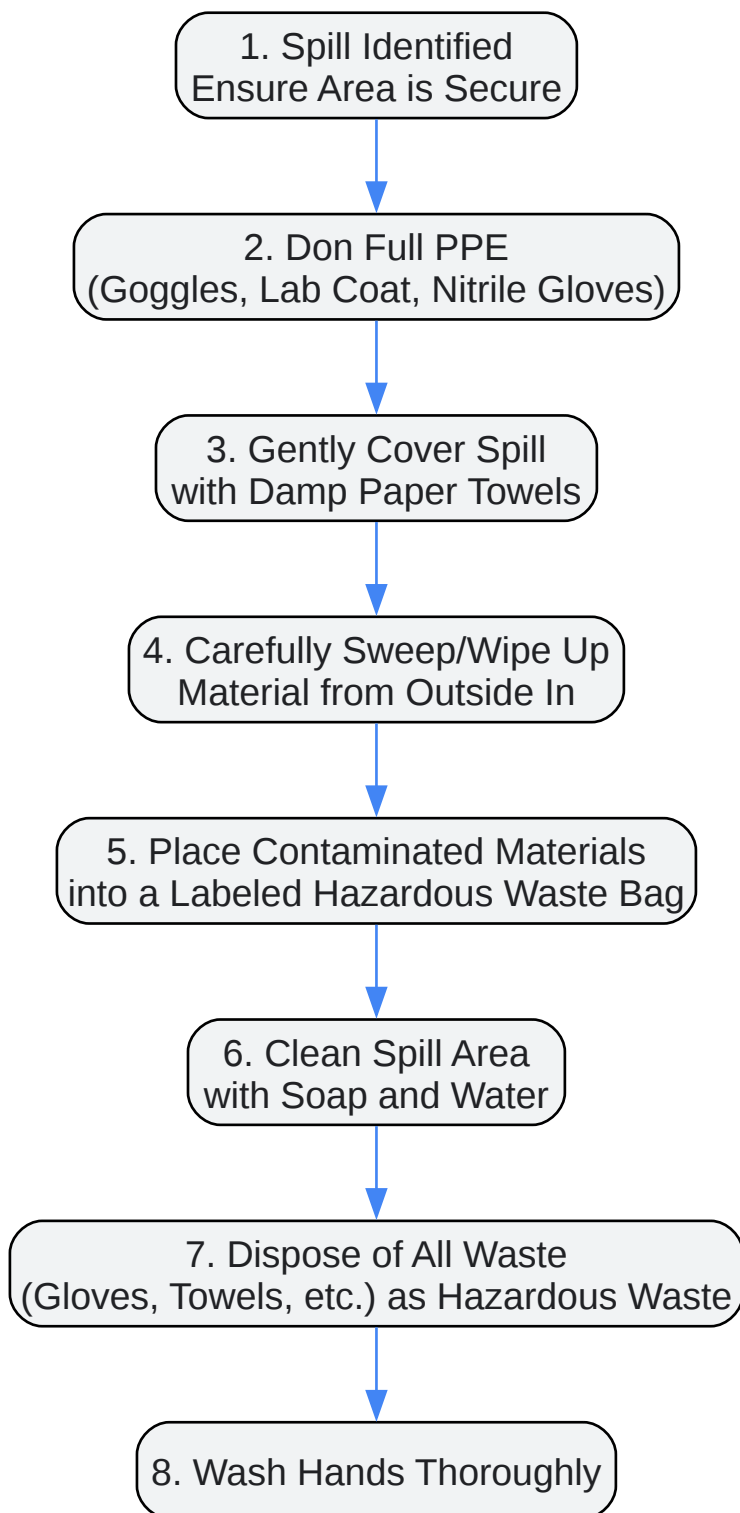
This section addresses specific issues you may encounter. Immediate and correct action is critical to mitigating harm.

FAQ: Accidental Exposures

- Q: What is the first aid response for accidental skin or eye contact with **Ethylurea**?
 - A: Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention.[1]
 - A: Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek immediate medical attention.[1]
 - A: Inhalation: Move the affected person to fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[1]
 - A: Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[1]

FAQ: Spill Management

- Q: How do I handle a small, contained spill of solid **Ethylurea**?
 - A: For a small spill (<5 grams) that is contained on the benchtop, laboratory personnel can manage the cleanup by following a strict protocol. The primary goal is to clean the spill without creating dust.

Workflow for a Small Solid **Ethylurea** Spill[Click to download full resolution via product page](#)Caption: Workflow for cleaning a small, contained solid **Ethylurea** spill.

FAQ: Waste Disposal

- Q: What is the correct procedure for disposing of **Ethylurea** waste?
 - A: Chemical waste generators are legally responsible for correctly identifying and disposing of hazardous waste.[\[1\]](#)
 - Collection: Collect all solid **Ethylurea** waste, contaminated materials (like gloves, paper towels, weigh boats), and concentrated solutions in a dedicated, leak-proof container that is compatible with the waste.[\[10\]](#)[\[11\]](#)
 - Labeling: The container must be sealed and clearly labeled with "Hazardous Waste" and the full chemical name "**Ethylurea**".[\[11\]](#) Do not use abbreviations.
 - Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.[\[11\]](#)
 - Disposal: Contact your institution's Environmental Health & Safety (EH&S) department to arrange for pickup and disposal according to institutional and regulatory guidelines.[\[11\]](#) Never dispose of **Ethylurea** down the drain or in regular trash.

Section 5: Senior Scientist's Concluding Note

As professionals in drug development and research, our commitment to safety is paramount. The handling procedures for a substance like **Ethylurea**, with its incompletely understood toxicological profile, should always be approached with a heightened sense of caution. The protocols outlined here are designed to be robust, but they are effective only when followed with diligence and a deep understanding of the "why" behind each step. Always review the most current Safety Data Sheet (SDS) before beginning work, and never hesitate to consult with your institution's safety officer if you have questions. Your safety, and the integrity of your research, depend on it.

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